

5-Fluorocytidine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Fluorocytidine

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An In-depth Examination of a Key Fluoropyrimidine Nucleoside Analog

This technical guide provides a comprehensive overview of **5-Fluorocytidine** (5-FC), a fluorinated pyrimidine analog of significant interest to researchers in oncology, virology, and drug development. This document details its chemical properties, mechanism of action, relevant signaling pathways, and established experimental protocols.

Core Properties of 5-Fluorocytidine

5-Fluorocytidine is a synthetic nucleoside analog where the hydrogen atom at the 5th position of the cytosine ring is replaced by a fluorine atom. This substitution is key to its biological activity.

Property	Value	Source(s)
CAS Number	2341-22-2	[1]
Molecular Formula	C ₉ H ₁₂ FN ₃ O ₅	[1]
Molecular Weight	261.21 g/mol	[1]

A closely related and often discussed compound is 5'-Deoxy-**5-fluorocytidine**, an intermediate in the metabolic activation of the oral chemotherapeutic agent capecitabine.

Property	Value	Source(s)
CAS Number	66335-38-4	[2]
Molecular Formula	C ₉ H ₁₂ FN ₃ O ₄	[2]
Molecular Weight	245.21 g/mol	[2]

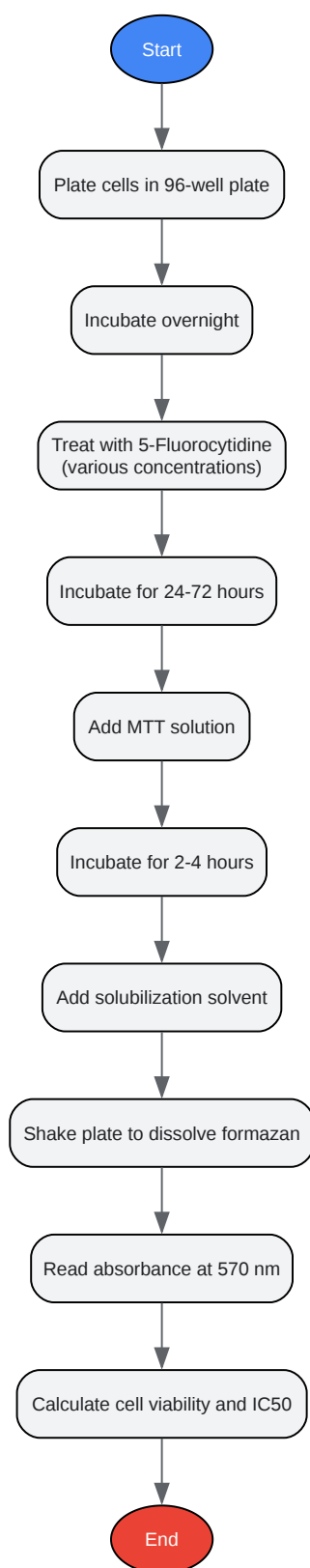
Mechanism of Action and Signaling Pathways

5-Fluorocytidine primarily functions as a prodrug, exerting its cytotoxic effects after intracellular conversion to 5-fluorouracil (5-FU) and its subsequent active metabolites. This metabolic activation is a critical pathway for its anticancer and antifungal activities.

The primary mechanism of action involves two main pathways following the formation of 5-FU:

- **Inhibition of DNA Synthesis:** 5-FU is metabolized to 5-fluoro-2'-deoxyuridine monophosphate (FdUMP). FdUMP forms a stable ternary complex with thymidylate synthase (TS) and the cofactor 5,10-methylenetetrahydrofolate. This complex inhibits the activity of TS, a crucial enzyme for the de novo synthesis of thymidine, a necessary component of DNA. The depletion of thymidine leads to the inhibition of DNA replication and repair, ultimately causing cell death.
- **Disruption of RNA Function:** 5-FU can also be converted to 5-fluorouridine triphosphate (FUTP), which is then incorporated into RNA in place of uridine triphosphate. The presence of 5-fluorouracil in RNA can disrupt RNA processing and function, leading to errors in protein synthesis and contributing to cytotoxicity.

The following diagram illustrates the metabolic activation pathway of **5-Fluorocytidine** and related compounds to the active cytotoxic agent 5-fluorouracil.



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References

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